

# Proper Disposal of 1-Hydroxyphenanthrene: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Hydroxyphenanthrene**

Cat. No.: **B023602**

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## Introduction

**1-Hydroxyphenanthrene** is a metabolite of phenanthrene, a polycyclic aromatic hydrocarbon (PAH).<sup>[1][2]</sup> Due to its hazardous nature, including being harmful if swallowed and very toxic to aquatic life with long-lasting effects, proper disposal is crucial to ensure laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **1-Hydroxyphenanthrene** waste in a laboratory setting. Adherence to these guidelines, in conjunction with your institution's specific Environmental Health & Safety (EH&S) protocols, is essential.

## Hazard and Disposal Information Summary

The following table summarizes key hazard and disposal information for **1-Hydroxyphenanthrene**.

Property	Information
Chemical Name	1-Hydroxyphenanthrene, Phenanthren-1-ol
CAS Number	2433-56-9
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O
Primary Hazards	Harmful if swallowed (Acute toxicity, Oral, Category 4). Very toxic to aquatic life with long-lasting effects (Short-term and long-term aquatic hazard, Category 1).
Physical Form	Solid
Disposal Consideration	Must be disposed of as hazardous waste at an approved waste disposal plant. <sup>[3]</sup> Avoid release to the environment. Do not dispose of down the drain or in regular trash. <sup>[4][5]</sup>
UN Number (for transport)	UN 3077 (Environmentally hazardous substance, solid, n.o.s.)

## Step-by-Step Disposal Procedures

This section outlines the procedural steps for the safe disposal of **1-Hydroxyphenanthrene** and associated waste materials.

### Step 1: Personal Protective Equipment (PPE)

Before handling **1-Hydroxyphenanthrene** waste, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

### Step 2: Waste Segregation and Collection

Proper segregation of hazardous waste is critical to prevent dangerous chemical reactions.<sup>[6]</sup>

- Solid **1-Hydroxyphenanthrene** Waste:
  - Collect pure or excess **1-Hydroxyphenanthrene** in its original container whenever possible.[7]
  - If the original container is not available, use a clearly labeled, compatible, and sealable container.[8] The container must be in good condition with no leaks or rust.[8]
- Contaminated Solid Waste:
  - This includes items like gloves, absorbent paper, and pipette tips that are contaminated with **1-Hydroxyphenanthrene**.
  - Collect this waste in a designated, sturdy plastic bag or a lined pail.[7] The bag should be clear to allow for visual inspection.
  - Do not mix sharps with this waste.
- Contaminated "Sharps" Waste:
  - Items such as needles, broken glass, or other objects capable of puncturing a waste bag should be collected in a designated, puncture-proof sharps container.
- Liquid Waste Solutions:
  - If **1-Hydroxyphenanthrene** is in a solution, collect it in a compatible, leak-proof container with a secure screw-on cap.[6]
  - Segregate halogenated and non-halogenated solvent waste streams if required by your institution.

## Step 3: Waste Container Labeling

Accurate labeling is a legal requirement and essential for safety.

- All waste containers must be clearly labeled with a "Hazardous Waste" tag.[8]
- The label must include:

- The full chemical name: "**1-Hydroxyphenanthrene**" (avoiding abbreviations).
- An accurate list of all contents, including solvents and their approximate percentages.
- The date when waste was first added to the container (accumulation start date).
- The name of the principal investigator or laboratory contact.

## Step 4: Storage of Hazardous Waste

Waste must be stored safely in the laboratory pending collection.

- Satellite Accumulation Area (SAA): Store all hazardous waste in a designated SAA, which should be at or near the point of generation.[\[6\]](#)
- Secondary Containment: Place all liquid waste containers in a secondary container, such as a chemically compatible tray or bin. The secondary container should be able to hold 110% of the volume of the largest primary container.
- Keep Containers Closed: Waste containers must remain sealed with a proper cap except when you are actively adding waste.[\[6\]](#)[\[8\]](#) Parafilm or stoppers are not acceptable closures.
- Segregation: Store incompatible waste types separately to prevent accidental mixing.[\[6\]](#)

## Step 5: Disposal of Empty Containers

Containers that once held **1-Hydroxyphenanthrene** must be decontaminated before being disposed of as regular trash.

- Triple Rinsing:
  - Rinse the empty container with a suitable solvent (e.g., one that the compound is soluble in) three times.
  - Collect the first rinsate as hazardous waste and add it to your appropriate liquid waste stream.[\[5\]](#)[\[8\]](#) For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[\[5\]](#)

- After the initial solvent rinses, the container can be washed with soap and water and allowed to air dry.
- Defacing Labels: Once clean, deface or remove the original chemical label before disposing of the container in the regular trash or recycling, according to your facility's procedures.[7]

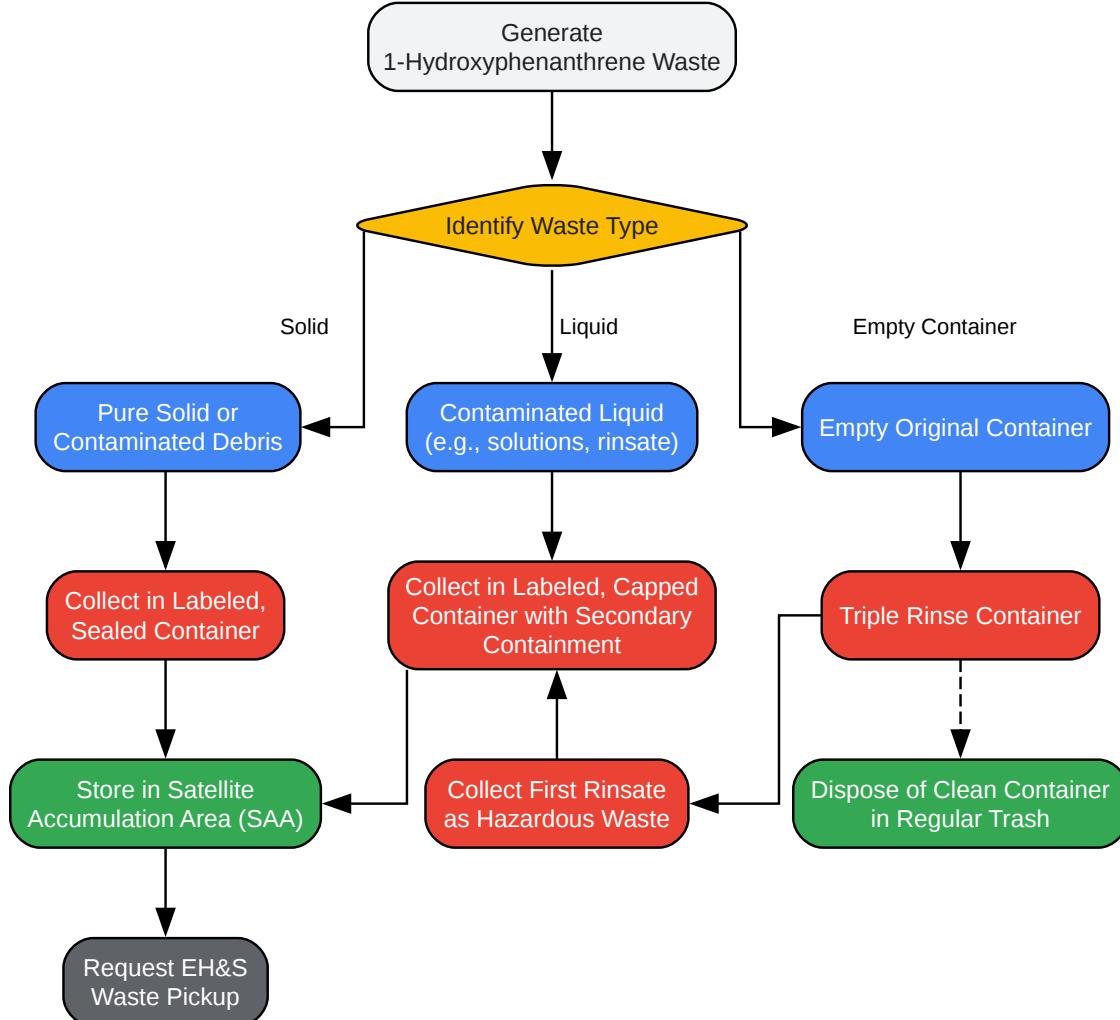
## Step 6: Arranging for Waste Pickup

Do not allow hazardous waste to accumulate indefinitely in the laboratory.

- Familiarize yourself with your institution's limits on the quantity of waste and the maximum accumulation time (e.g., 90 or 150 days).[7]
- Request a hazardous waste collection from your institution's EH&S department before these limits are reached.[7]
- Ensure all containers are properly labeled, sealed, and clean on the exterior before the scheduled pickup.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1-Hydroxyphenanthrene** waste.



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Caption: Workflow for the disposal of **1-Hydroxyphenanthrene** waste.

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## References

- 1. 1-Hydroxyphenanthrene - Wikipedia [en.wikipedia.org]
- 2. academic.oup.com [academic.oup.com]
- 3. fishersci.com [fishersci.com]
- 4. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 5. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 8. campussafety.lehigh.edu [campussafety.lehigh.edu]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

